

AS1708727 solubility and preparation for cell culture

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Compound of Interest

Compound Name: AS1708727

Cat. No.: B15586858

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Application Notes and Protocols: AS1708727

For Researchers, Scientists, and Drug Development Professionals

Introduction

AS1708727 is a novel and specific inhibitor of the forkhead box protein O1 (Foxo1), a key transcription factor involved in the regulation of glucose and lipid metabolism.^[1] By inhibiting Foxo1, **AS1708727** has been shown to suppress gluconeogenesis and reduce plasma glucose and triglyceride levels, making it a compound of significant interest for research in type 2 diabetes and hypertriglyceridemia.^[1] These application notes provide detailed protocols for the solubilization and preparation of **AS1708727** for use in cell culture experiments, along with a summary of its biological activity and relevant signaling pathways.

Data Presentation

AS1708727 Properties

Property	Value	Reference
Molecular Weight	443.37 g/mol	^[2]
Formula	C ₂₄ H ₂₄ Cl ₂ N ₂ O ₂	^[2]
CAS Number	1253226-93-5	^[2]
Appearance	White to off-white solid	^[2]

Solubility of AS1708727

Solvent	Concentration	Notes	Reference
DMSO	41.67 mg/mL (93.98 mM)	Ultrasonic treatment may be needed. Hygroscopic DMSO can affect solubility; use newly opened solvent.	[2]

Effective Concentrations in Cell Culture

Cell Line	Concentration Range	Effect	Reference
Fao cells (hepatoma)	0.1 - 3000 μ M	Dose-dependent reduction in G6Pase and PEPCK mRNA levels.	[3]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **AS1708727** in dimethyl sulfoxide (DMSO).

Materials:

- **AS1708727** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)[4]
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

- Calibrated pipettes

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of **AS1708727** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.43 mg of **AS1708727**.
- Dissolution: Add the appropriate volume of DMSO to the weighed **AS1708727**. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly for several minutes to aid dissolution. If the compound does not fully dissolve, brief sonication in a water bath can be applied.^[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[2]

Preparation of Working Solutions for Cell Culture

This protocol details the dilution of the 10 mM DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

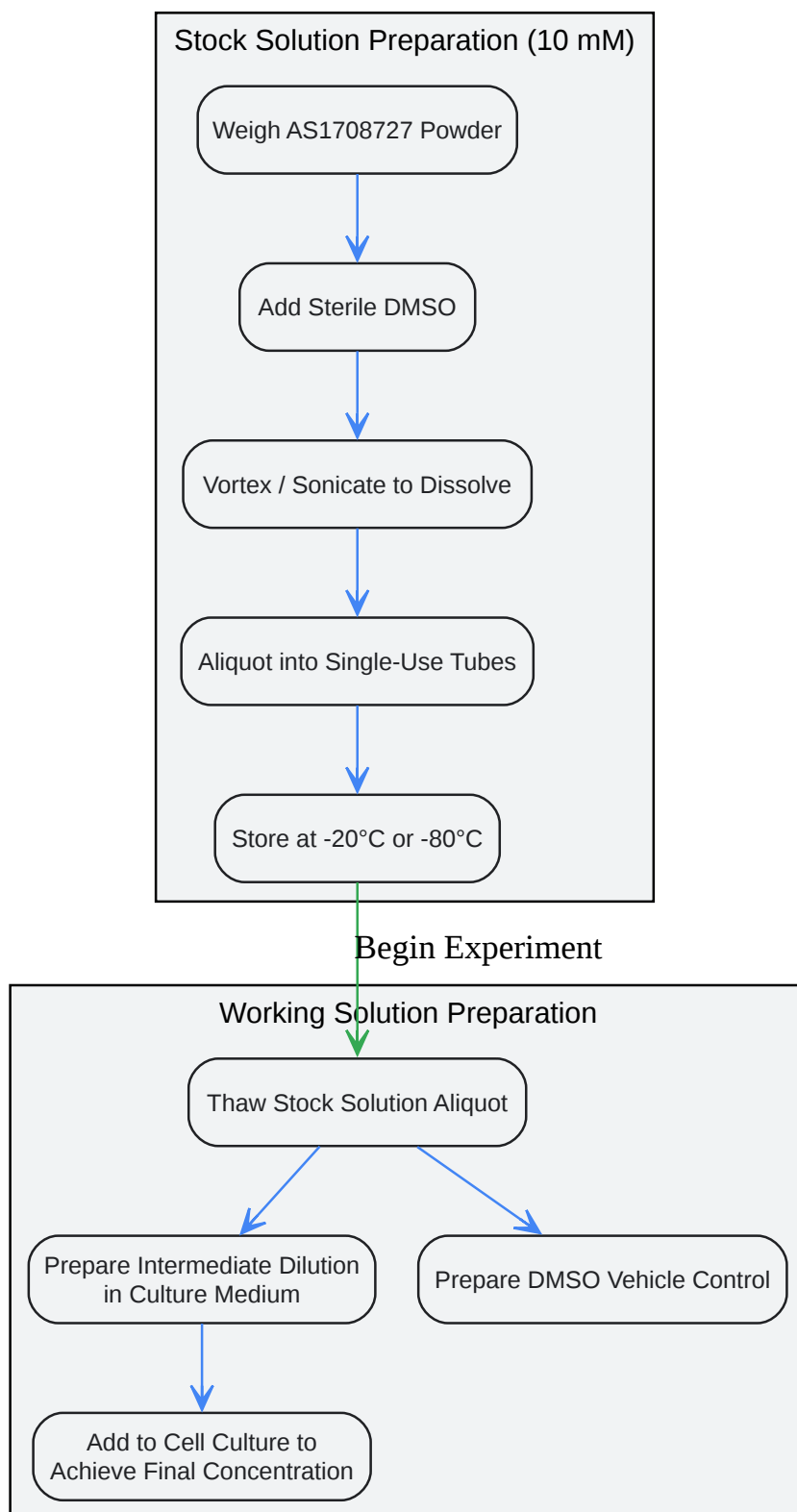
Materials:

- 10 mM **AS1708727** stock solution in DMSO
- Pre-warmed complete cell culture medium appropriate for your cell line
- Sterile conical tubes or microcentrifuge tubes
- Calibrated pipettes

Procedure:

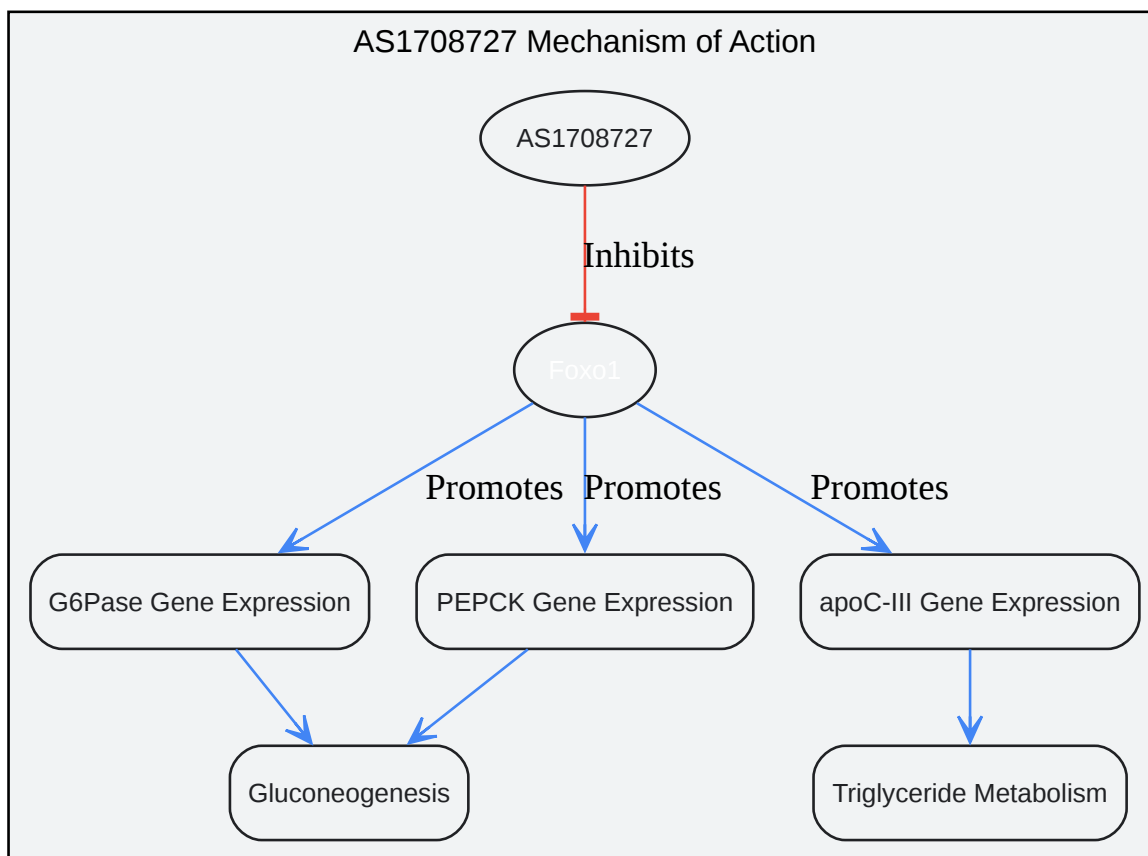
- **Determine Final Concentration:** Decide on the final concentration of **AS1708727** required for your experiment. For example, 10 μM .
- **Serial Dilution (Recommended):** To ensure accuracy, it is recommended to perform a serial dilution. For instance, first, dilute the 10 mM stock solution 1:100 in pre-warmed complete cell culture medium to create an intermediate solution of 100 μM .
 - Add 10 μL of the 10 mM stock solution to 990 μL of cell culture medium.
- **Final Dilution:** Add the intermediate solution to your cell culture plates or flasks to achieve the final desired concentration. For a final concentration of 10 μM , you would add 1 part of the 100 μM intermediate solution to 9 parts of the medium already in the culture vessel (a 1:10 dilution).
- **DMSO Vehicle Control:** It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the cells treated with **AS1708727**, but without the compound. The final concentration of DMSO in the cell culture medium should ideally be kept below 0.5% to avoid solvent-induced cytotoxicity.
- **Mixing:** Gently mix the medium in the culture vessel after adding the compound to ensure even distribution.

Visualizations



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Caption: Workflow for preparing **AS1708727** stock and working solutions.



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Caption: **AS1708727** inhibits Foxo1, downregulating genes for metabolism.

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References

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